

Safeguarding Research: Proper Disposal Procedures for BSJ-4-116

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Compound of Interest		
Compound Name:	BSJ-4-116	
Cat. No.:	B10823982	Get Quote

For Immediate Implementation by Laboratory Personnel

The responsible disposal of the selective CDK12 degrader, **BSJ-4-116**, is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide provides detailed, step-by-step procedures for the proper handling and disposal of **BSJ-4-116**, catering to researchers, scientists, and drug development professionals. Adherence to these protocols will minimize risks and promote a culture of safety.

BSJ-4-116 is a potent and selective PROTAC (Proteolysis Targeting Chimera) degrader of CDK12 with an IC50 of 6 nM.[1] It is a complex organic molecule often supplied as a solid or in a DMSO solution.[1][2][3] Due to its biological activity and chemical nature, it must be treated as hazardous chemical waste.

Quantitative Data Summary

For quick reference, the key quantitative data for **BSJ-4-116** are summarized in the table below.



Property	Value	Source(s)
Molecular Weight	837.39 g/mol	
Formula	C40H49CIN8O8S	[3]
CAS Number	2519823-34-6	[1][3]
Purity	≥98% (HPLC)	[3]
Solubility	Soluble to 100 mM in DMSO	[2][3]
Storage Temperature	-20°C	[1][3]
Appearance	Solid	[1]

Experimental Protocol: Disposal of BSJ-4-116

The following protocol outlines the necessary steps for the safe disposal of **BSJ-4-116** waste, including pure compound, solutions, and contaminated materials. This procedure is based on general best practices for hazardous chemical waste management in a laboratory setting.[4][5] [6]

Materials Required:

- Personal Protective Equipment (PPE): Safety goggles, lab coat, and appropriate chemicalresistant gloves (e.g., nitrile).
- Designated and labeled hazardous waste container (compatible with the waste type, e.g., glass or polyethylene for DMSO solutions).
- Secondary containment for the waste container.
- Hazardous waste labels.
- Spill kit for chemical spills.

Procedure:

Safety Operating Guide





Step 1: Waste Identification and Segregation 1.1. Identify all waste streams containing **BSJ-4-116**. This includes:

- Unused or expired solid **BSJ-4-116**.
- Solutions of BSJ-4-116 (e.g., in DMSO).
- Contaminated labware (e.g., pipette tips, tubes, flasks).
- Contaminated PPE (e.g., gloves). 1.2. Segregate BSJ-4-116 waste from other laboratory
 waste types at the point of generation. 1.3. Do not mix BSJ-4-116 waste with incompatible
 chemicals. For instance, halogenated and non-halogenated solvent wastes should be kept
 separate.[5]

Step 2: Waste Collection and Storage 2.1. Solid Waste:

- Collect unused solid **BSJ-4-116** and contaminated items (e.g., weighing paper, contaminated gloves) in a clearly labeled, sealed plastic bag or a designated solid hazardous waste container. 2.2. Liquid Waste:
- Collect solutions of BSJ-4-116 in a dedicated, leak-proof, and chemically compatible
 hazardous waste container. If dissolved in DMSO, a glass or polyethylene container is
 appropriate.
- Keep the waste container securely capped at all times, except when adding waste.[4][6] 2.3. Contaminated Sharps:
- Dispose of any sharps (e.g., needles, razor blades) contaminated with **BSJ-4-116** in a designated sharps container. 2.4. Storage:
- Store the hazardous waste container in a designated and properly labeled satellite accumulation area within the laboratory.[7]
- The storage area should be away from general traffic and provide secondary containment to capture any potential leaks.[6]

Step 3: Labeling and Documentation 3.1. Affix a hazardous waste label to the container as soon as the first drop of waste is added. 3.2. The label must include:

- The words "Hazardous Waste".[4]
- The full chemical name: "BSJ-4-116". Avoid abbreviations.[4]
- The solvent used (e.g., DMSO) and its concentration.
- The date of accumulation.
- The name of the principal investigator or laboratory contact.







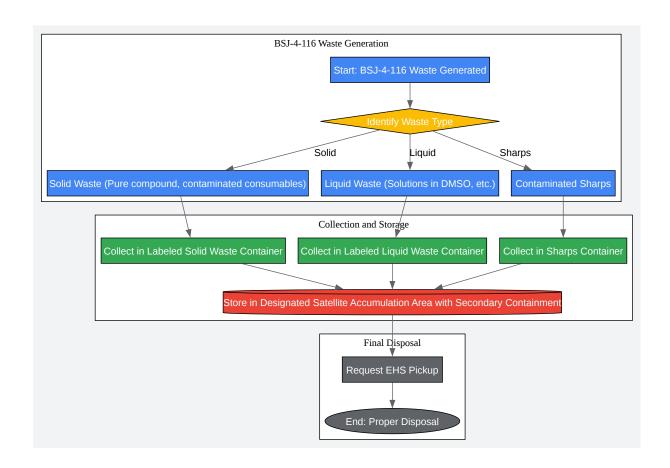
Step 4: Disposal Request and Pickup 4.1. Once the waste container is full or has been in storage for a designated period (check your institution's guidelines), arrange for its disposal through your institution's Environmental Health and Safety (EHS) office.[4] 4.2. Never dispose of **BSJ-4-116** down the drain or in the regular trash.[4][6] 4.3. Follow your institution's specific procedures for requesting a hazardous waste pickup.

Step 5: Decontamination of Empty Containers 5.1. Triple-rinse any empty containers that held **BSJ-4-116** with a suitable solvent (e.g., the solvent the compound was dissolved in, followed by a volatile solvent like ethanol or acetone).[4][5] 5.2. Collect the rinsate as hazardous waste in the appropriate liquid waste container.[4] 5.3. After triple-rinsing and air-drying, deface the original label and dispose of the container according to your institution's guidelines for non-hazardous lab glass or plastic.[5][6]

Visualizing the Disposal Workflow

To provide a clear, at-a-glance understanding of the disposal process, the following diagrams illustrate the key decision points and procedural flow.









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